

Essential Safety and Logistics for Handling (-)-Fustin

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Compound of Interest

Compound Name: (-)-Fustin
CAS No.: 17654-28-3
Cat. No.: B12770380

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides crucial safety protocols, operational guidance, and disposal plans for **(-)-Fustin**, a flavanonol, to foster a secure laboratory environment and promote best practices in chemical management.

Key Safety and Physical Data

A comprehensive understanding of a compound's properties is the foundation of safe handling. The following table summarizes the essential quantitative data for **(-)-Fustin**.

Property	Value
Molecular Formula	C ₁₅ H ₁₂ O ₆ [1]
Molecular Weight	288.25 g/mol [1][2][3]
Appearance	Solid (Crystals)[2]
Melting Point	216-218 °C[2]
CAS Number	17654-28-3[1]

Personal Protective Equipment (PPE) and Handling Procedures

Given that the toxicological properties of many flavonoids, including **(-)-Fustin**, have not been exhaustively studied, a cautious approach to handling is essential. The following PPE and procedures are mandatory to minimize exposure and ensure personal safety.

Engineering Controls:

- **Ventilation:** All handling of **(-)-Fustin** powder should be conducted in a well-ventilated area. For procedures that may generate dust, such as weighing or transferring, a chemical fume hood is required.

Required Personal Protective Equipment:

- **Eye and Face Protection:** Tightly fitting safety goggles with side-shields are required. For procedures with a risk of splashing, a face shield should also be worn.
- **Skin Protection:**
 - **Gloves:** Chemical-resistant gloves, such as nitrile gloves, must be worn. Inspect gloves for any signs of damage before use and dispose of them properly after handling.
 - **Lab Coat:** A full-sleeved lab coat must be worn to protect street clothing and skin from potential contamination.
- **Respiratory Protection:** In situations where dust generation is unavoidable and engineering controls are insufficient, a NIOSH-approved particulate respirator (e.g., N95) should be used.

Operational Plan: Step-by-Step Guidance

A systematic approach to handling **(-)-Fustin** will minimize risks and ensure the integrity of the research.

1. Preparation and Weighing:

- Designate a specific area within a chemical fume hood for handling **(-)-Fustin**.

- Before weighing, ensure the analytical balance is clean and calibrated.
- Use appropriate tools (e.g., spatulas) to handle the powder and avoid generating dust.

2. Dissolution:

- When preparing solutions, add the solvent to the weighed **(-)-Fustin** powder slowly to prevent splashing.
- If sonication is required to dissolve the compound, ensure the container is securely capped.

3. Spill Management:

- In the event of a spill, immediately alert others in the vicinity.
- For small powder spills, carefully dampen the material with a wet paper towel to prevent it from becoming airborne, and then wipe it up.
- For larger spills, use an appropriate absorbent material.
- All contaminated materials should be placed in a sealed container for proper disposal.

Disposal Plan

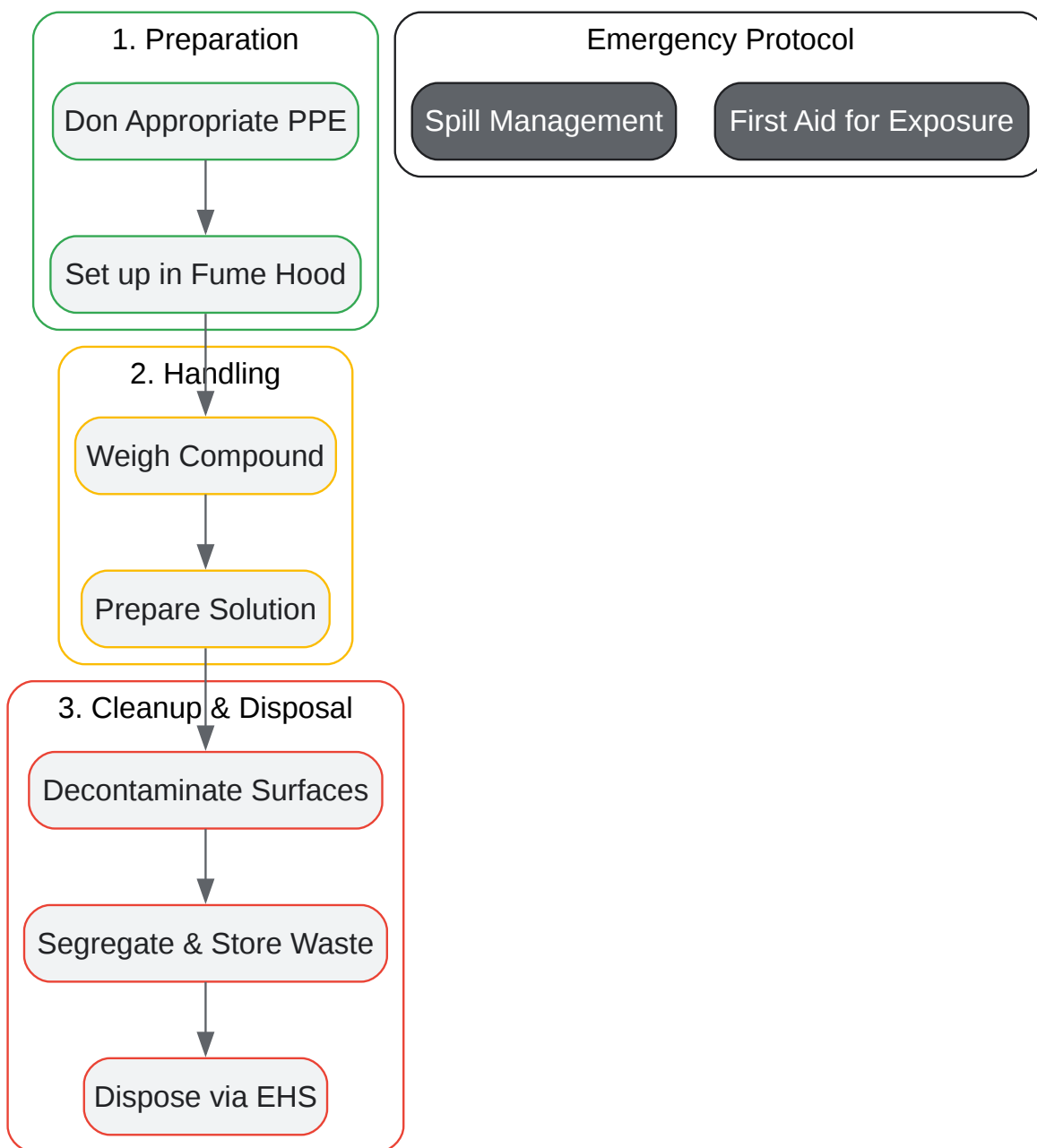
Proper disposal of chemical waste is critical for environmental protection and laboratory safety.

- Waste Segregation:
 - Solid **(-)-Fustin** waste (e.g., contaminated gloves, weigh boats, paper towels) should be collected in a designated, clearly labeled hazardous waste container.
 - Liquid waste containing **(-)-Fustin** should be collected in a separate, labeled hazardous waste container. Do not mix with incompatible waste streams.
- Containerization: All waste containers must be kept closed except when adding waste. Ensure containers are appropriate for the type of waste and are in good condition.

- Institutional Guidelines: Dispose of all **(-)-Fustin** waste in strict accordance with your institution's and local environmental regulations.

Visualizing the Safe Handling Workflow

To provide a clear, at-a-glance guide to the safe handling process, the following workflow diagram has been created.



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References

- 1. Fustin, (-)- | C₁₅H₁₂O₆ | CID 12310641 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Fustin [drugfuture.com]
- 3. echemi.com [echemi.com]
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